

Adjusting for the effect of food on Fluralaner absorption in studies

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Technical Support Center: Fluralaner Pharmacokinetic Studies

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals studying the pharmacokinetic properties of **Fluralaner**, with a specific focus on the impact of food on its absorption.

Frequently Asked Questions (FAQs)

Q1: What is the expected effect of food on the oral absorption of **Fluralaner** in dogs?

A1: The presence of food significantly enhances the oral absorption and bioavailability of **Fluralaner** in dogs.[1][2][3][4][5] When administered with a full meal, the total drug exposure (AUC) and the maximum plasma concentration (Cmax) are substantially increased compared to administration in a fasted state.[1][2][3][4][5][6] It is recommended to administer **Fluralaner** chewable tablets at or around the time of feeding.[1][7]

Q2: By how much does food increase Fluralaner bioavailability?

A2: Studies have shown that oral administration of **Fluralaner** with a full ration of food results in a 2.5-fold increase in the total drug exposure over 91 days (AUC) and a 2.1-fold increase in the



maximum plasma concentration (Cmax) compared to fasted dogs.[1][2][3][4][5][6] This difference in bioavailability is statistically significant.[1][2][3][4][5][6]

Q3: Does feeding affect the time it takes for **Fluralaner** to reach maximum plasma concentration (Tmax)?

A3: No, the time to reach maximum plasma concentration (Tmax) is not significantly different between fed and fasted dogs.[1][2][3][4][5][6] In both groups, the mean Tmax is approximately one day.[1] This indicates that while food increases the extent of absorption, it does not delay the onset of absorption.[1]

Q4: Is there a risk of toxicity associated with the increased bioavailability when **Fluralaner** is administered with food?

A4: Studies have not observed any adverse events in dogs that were administered **Fluralaner** with food, despite the significant increase in bioavailability.[1][2][3][4][5][6] This suggests that the increased plasma concentrations are not associated with an increased risk of toxicity.[1]

Q5: What is the recommended administration protocol for **Fluralaner** in clinical or field settings to ensure optimal absorption?

A5: To ensure optimal absorption and efficacy, **Fluralaner** chewable tablets should be administered with food.[8][9][10][11] The product label for Bravecto® specifically states that it should be administered with food.[8][9][10]

Troubleshooting Guide for Experimental Discrepancies

Issue: Lower than expected plasma concentrations of **Fluralaner** observed in a study group.

- Possible Cause: Inconsistent feeding schedule or administration of Fluralaner in a fasted or semi-fasted state.
- Troubleshooting Steps:
 - Verify Feeding Protocol: Review the study protocol and records to confirm that all subjects in the treatment group were fed a full meal at or around the time of Fluralaner



administration.

- Standardize Meal Composition: Ensure the type and amount of food provided are consistent across all subjects, as diet composition (e.g., fat content) can influence drug absorption.[1]
- Observe Administration: Directly observe the administration process to confirm that the animal consumes the entire dose and the accompanying meal.

Issue: High inter-individual variability in **Fluralaner** plasma concentrations.

- Possible Cause: Inconsistent administration with respect to feeding times across different subjects.
- Troubleshooting Steps:
 - Strict Feeding Schedule: Implement and enforce a strict feeding and dosing schedule.
 Administer Fluralaner at the same time relative to the meal for all subjects.
 - Record Keeping: Maintain detailed records of the time of feeding and the time of drug administration for each animal to identify any potential correlations with plasma concentration variability.

Data Presentation

Table 1: Pharmacokinetic Parameters of Fluralaner in Fed vs. Fasted Dogs



Parameter	Fed Group	Fasted Group	Fold Change (Fed/Fasted)	Statistical Significance
Cmax (ng/mL)	Mean value significantly higher	Lower mean value	2.1	Statistically Significant
AUC ₀₋₉₁ d (ng·d/mL)	Mean value significantly higher	Lower mean value	2.5	Statistically Significant
Tmax (days)	~1 day	~1 day	No significant difference	Not Statistically Significant

Data compiled from studies administering a single oral dose of 25 mg/kg **Fluralaner** to beagle dogs.[1][2][3][4][5][6]

Experimental Protocols

Protocol: Investigating the Effect of Food on Fluralaner Pharmacokinetics in Dogs

This protocol is based on the methodology described in the pivotal study by Walther et al. (2014).

- Animal Subjects:
 - Species: Beagle dogs.
 - Health Status: Healthy, confirmed by veterinary examination.
 - o Group Size: A minimum of 12 animals to be divided into two groups (fed and fasted).
- Housing and Acclimation:
 - House dogs individually in pens under standard laboratory conditions.
 - Allow for an acclimation period before the start of the study.
- Study Design:



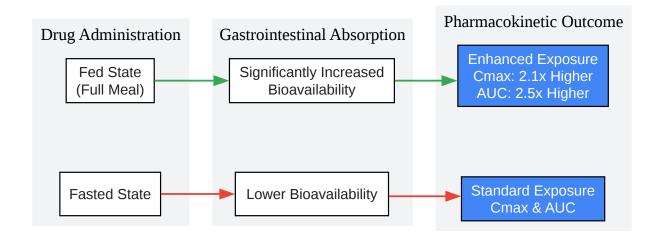
- Randomized, parallel-group design.
- o Group 1 (Fed): Receive a single oral dose of Fluralaner with their full daily ration of food.
- Group 2 (Fasted): Fasted overnight prior to administration of a single oral dose of Fluralaner.
- Dosing:
 - Drug: Fluralaner chewable tablets.
 - Dose: 25 mg/kg body weight.
 - Administration:
 - Fed Group: Administer the tablet at the time of feeding. Ensure the dog consumes the entire meal.
 - Fasted Group: Administer the tablet on an empty stomach.
- · Blood Sampling:
 - Collect blood samples into appropriate anticoagulant tubes at the following time points:
 - Pre-dose (0 hours)
 - 2, 4, and 8 hours post-dose
 - 1, 2, 3, 4, 7, 14, 21, 28, 42, 56, 70, 84, and 91 days post-dose.[1]
 - Process blood samples to separate plasma and store frozen until analysis.
- Pharmacokinetic Analysis:
 - Analyze plasma samples for Fluralaner concentration using a validated analytical method (e.g., LC-MS/MS).
 - Calculate pharmacokinetic parameters (Cmax, Tmax, AUC) using non-compartmental methods.



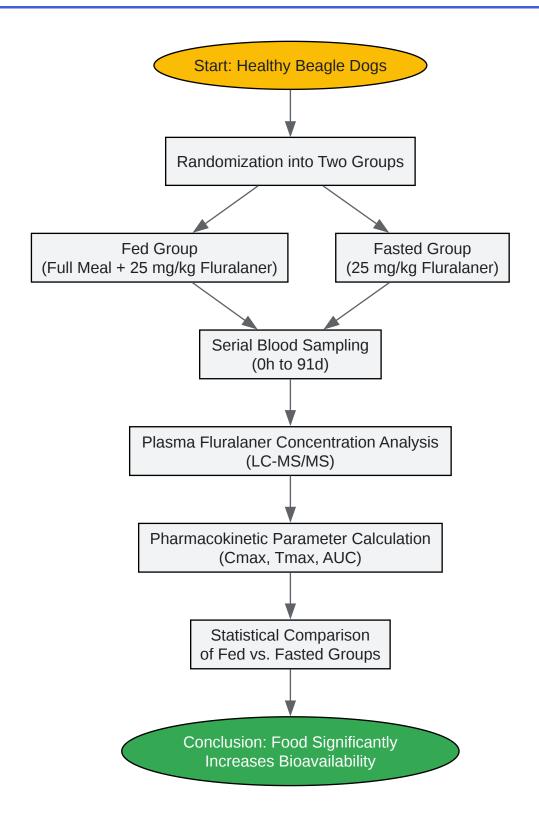
 Perform statistical analysis to compare the parameters between the fed and fasted groups.

Mandatory Visualization









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